

# "4-Amino-N,N-dimethylbenzamide" CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Amino-N,N-dimethylbenzamide

Cat. No.: B1296905

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## Technical Guide: 4-Amino-N,N-dimethylbenzamide

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Details

CAS Number: 6331-71-1

Molecular Formula:  $C_9H_{12}N_2O$

Molecular Weight: 164.20 g/mol [\[1\]](#)

This document serves as a comprehensive technical guide on **4-Amino-N,N-dimethylbenzamide**, a versatile chemical intermediate with applications in the synthesis of pharmaceuticals, agrochemicals, and dyes.

### Physicochemical and Spectral Data

A summary of key physical and spectral properties for **4-Amino-N,N-dimethylbenzamide** is presented below. This data is essential for its identification, handling, and use in experimental settings.

Property	Value	Source
Appearance	Pale grey powder	
Purity (by HPLC)	≥97%	
Molecular Weight	164.20 g/mol	
CAS Number	6331-71-1	<a href="#">[1]</a>
<sup>13</sup> C NMR Spectra	Data available	
Proton NMR	Conforms to structure	

## Synthesis Protocol

While a specific detailed protocol for the direct synthesis of **4-Amino-N,N-dimethylbenzamide** is not readily available in the public domain, a common synthetic route involves a two-step process. This process starts with the formation of the amide followed by the reduction of a nitro group. The following is a generalized experimental protocol based on analogous syntheses.

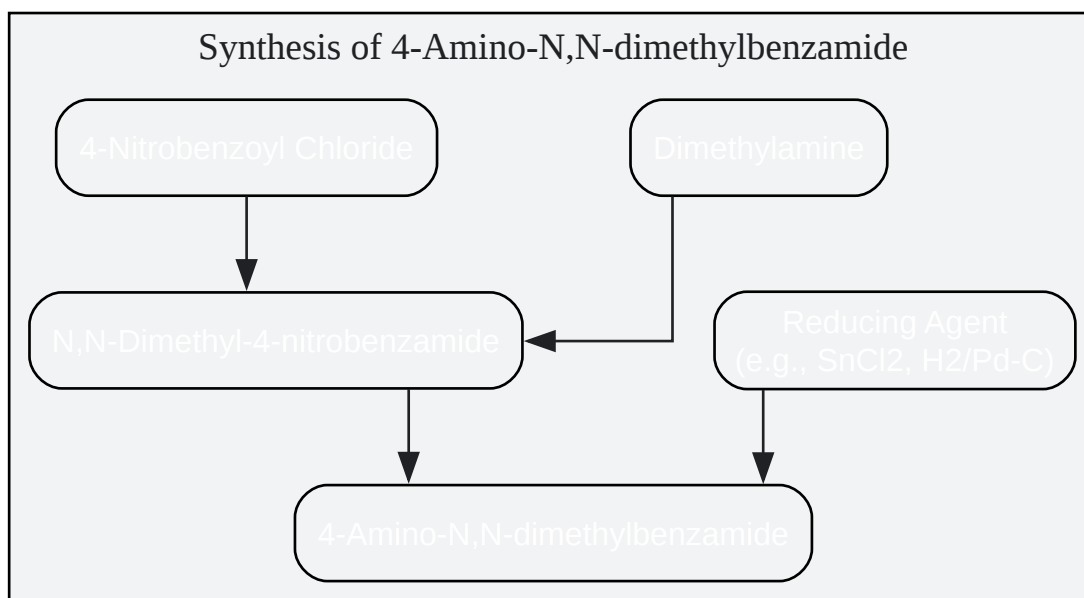
### Step 1: Amide Formation

The initial step is the reaction of 4-nitrobenzoyl chloride with dimethylamine to form N,N-Dimethyl-4-nitrobenzamide.

### Step 2: Reduction of the Nitro Group

The nitro group of N,N-Dimethyl-4-nitrobenzamide is then reduced to a primary amine to yield the final product, **4-Amino-N,N-dimethylbenzamide**.

A logical workflow for this synthesis is depicted in the following diagram.



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A generalized synthetic pathway for **4-Amino-N,N-dimethylbenzamide**.

## Analytical Methods

The purity and identity of **4-Amino-N,N-dimethylbenzamide** are typically confirmed using High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

### High-Performance Liquid Chromatography (HPLC)

A general approach for the analysis of aromatic amines by HPLC involves the following:

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile or methanol. The specific gradient and buffer pH would need to be optimized.
- Detection: UV detection is suitable for aromatic compounds. The detection wavelength should be set to the absorbance maximum of **4-Amino-N,N-dimethylbenzamide**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

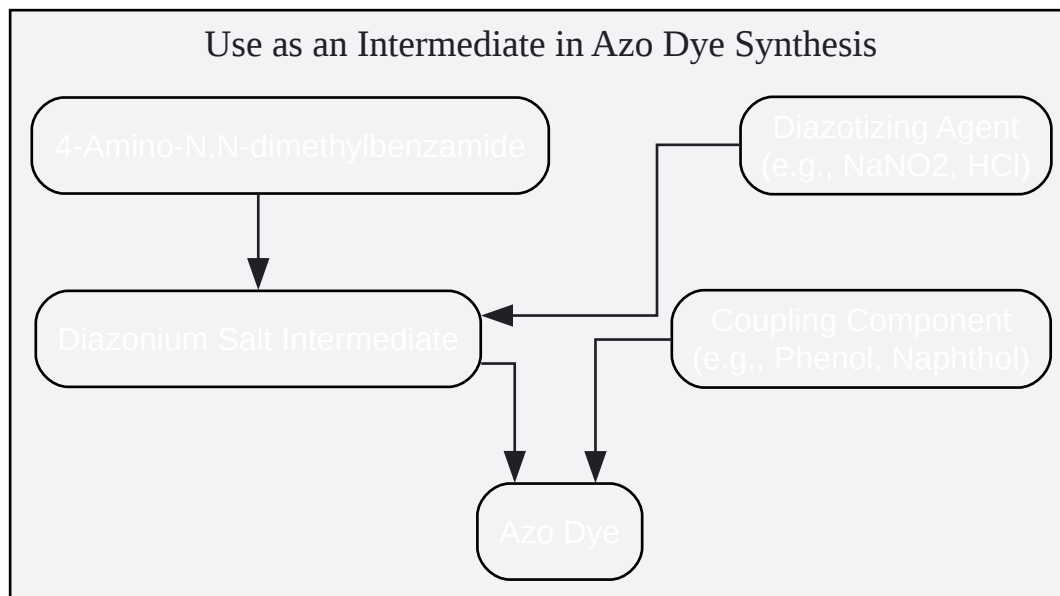
Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are crucial for confirming the molecular structure of **4-Amino-N,N-dimethylbenzamide**.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the N,N-dimethyl protons, and the amino protons.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information on the number and chemical environment of the carbon atoms in the molecule.<sup>[1]</sup>

## Applications in Synthesis

**4-Amino-N,N-dimethylbenzamide** serves as a key intermediate in the synthesis of more complex molecules, particularly in the dye and pharmaceutical industries. The primary amino group allows for diazotization reactions, a cornerstone of azo dye synthesis.

The general workflow for utilizing an aromatic amine like **4-Amino-N,N-dimethylbenzamide** in azo dye synthesis is illustrated below.



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Workflow for the synthesis of an azo dye using an aromatic amine intermediate.

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## References

- 1. 4-Amino-N,N-dimethylbenzamide | C<sub>9</sub>H<sub>12</sub>N<sub>2</sub>O | CID 235527 - PubChem [pubchem.ncbi.nlm.nih.gov]
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